

In-Depth Technical Guide: 3-Pyridylamide Oxime Safety Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pyridylamide oxime

Cat. No.: B074858

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety information for **3-Pyridylamide oxime** (CAS No. 1594-58-7). The data herein is compiled from Safety Data Sheets (SDS) and supplemented with standardized experimental protocols from the Organisation for Economic Co-operation and Development (OECD) guidelines to provide a robust resource for professionals handling this compound.

Chemical and Physical Properties

3-Pyridylamide oxime, also known as N-Hydroxy-3-pyridinecarboximidamide, is a synthetic intermediate utilized in pharmaceutical synthesis.^[1] Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	1594-58-7	[1]
Molecular Formula	C6H7N3O	[1]
Molecular Weight	137.14 g/mol	[1]
Appearance	White to light yellow solid	[2]
Purity	≥97.0%	[2]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]


Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Pyridylamide oxime** is classified as a skin and eye irritant.[1]

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

Signal Word: Warning

Pictogram:

 alt text

Toxicological Summary

Quantitative toxicological data for **3-Pyridylamide oxime**, such as LD50 (median lethal dose) or LC50 (median lethal concentration), are not readily available in the public domain. The

hazard classifications are based on qualitative assessments or data from structurally similar compounds.

Experimental Protocols

The following sections detail the likely experimental methodologies used to determine the skin and eye irritation potential of **3-Pyridylamide oxime**, based on OECD guidelines.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test is designed to assess the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species for this test.
- **Preparation:** The day before the test, a small area of the animal's dorsal skin is clipped free of fur.
- **Application:** A dose of 0.5 g of the solid test substance is applied to a small patch of skin (approximately 6 cm²) and covered with a gauze patch and tape. An untreated area of skin serves as a control.
- **Exposure:** The substance is left in contact with the skin for a 4-hour period.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal. The observations may continue for up to 14 days to assess the reversibility of any effects.
- **Scoring:** The severity of the skin reactions is graded according to a numerical scoring system.

A substance is identified as an irritant if it produces reversible inflammatory changes.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

Methodology:

- **Animal Model:** The albino rabbit is typically used for this assay.
- **Application:** A single dose of the test substance (approximately 0.1 mL of a solution or 0.1 g of a solid) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application. Observations can be extended up to 21 days to determine the reversibility of the effects.
- **Scoring:** The ocular lesions are scored based on a standardized system.

A substance is classified as an eye irritant if it causes reversible ocular changes.

First Aid Measures

In case of exposure to **3-Pyridylamide oxime**, the following first aid measures are recommended:[\[1\]](#)

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
Skin Contact	Flush contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur. Wash clothing before reuse.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. It may be dangerous to the person providing aid to give mouth-to-mouth resuscitation. Get medical attention if adverse health effects persist or are severe.
Ingestion	Wash out mouth with water. Remove dentures if any. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Stop if the exposed person feels sick as vomiting may be dangerous. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention if adverse health effects persist or are severe.

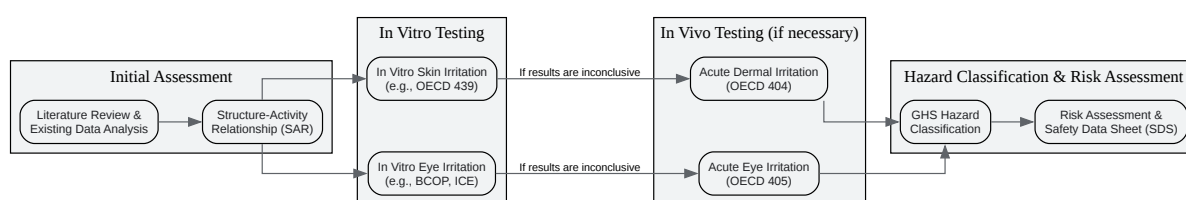
Handling and Storage

Handling: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid contact with skin and eyes. Avoid inhalation of dust. Use only in a well-ventilated area.

Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.

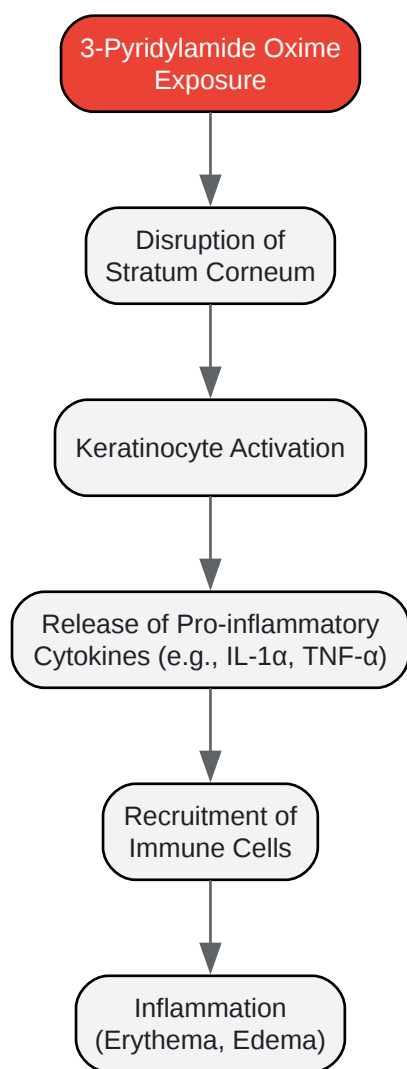
Logical Relationships and Workflows

The following diagrams illustrate the logical workflow for chemical safety assessment and a potential signaling pathway for skin irritation.



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Caption: Workflow for Chemical Safety Assessment.



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Caption: Hypothetical Signaling Pathway for Skin Irritation.

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References

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- 2. file.medchemexpress.com [file.medchemexpress.com]

- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Pyridylamide Oxime Safety Profile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074858#3-pyridylamide-oxime-safety-data-sheet-sds-information\]](https://www.benchchem.com/product/b074858#3-pyridylamide-oxime-safety-data-sheet-sds-information)

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